

# CY5-N3 Azide: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: CY5-N3

Cat. No.: B8068905

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This technical guide provides a comprehensive overview of the solubility and stability of **CY5-N3** azide, a fluorescent dye commonly utilized in biological imaging and click chemistry applications. The information presented herein is intended to support researchers in the effective handling, storage, and application of this compound.

## Core Properties of CY5-N3 Azide

**CY5-N3**, or Sulfo-Cyanine5-azide, is a fluorescent dye featuring an azide functional group. This allows it to be used in bioorthogonal reactions, such as copper-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC), for the labeling of biomolecules. Its fluorescence properties, with an excitation maximum around 646 nm and an emission maximum around 662 nm, make it suitable for detection using standard fluorescence instrumentation.<sup>[1][2][3]</sup>

## Solubility Data

The solubility of **CY5-N3** azide is a critical factor for its use in various experimental settings. The compound's solubility is highly dependent on the solvent used. The following table summarizes the available quantitative and qualitative solubility data for **CY5-N3** azide and its sulfonated forms. It is recommended to use freshly opened, anhydrous solvents, as the presence of moisture, particularly in hygroscopic solvents like DMSO, can significantly impact solubility.<sup>[1][2]</sup>

Compound Variant	Solvent	Solubility	Concentration (mM)	Notes
CY5-N3 (Sulfo-Cyanine5-azide)	DMSO	100 mg/mL	135.33	Ultrasonic and warming to 60°C may be required. [1][2]
Water	8.33 mg/mL	11.27	Ultrasonic treatment may be needed.[1]	
CY5-N3	DMSO	20 mg/mL	27.07	Sonication is recommended. [4]
Sulfo-Cy5-N3	DMSO	125 mg/mL	172.44	Ultrasonic treatment may be needed.[5]
Cy5 Azide	DMSO, DMF, DCM	Soluble	Not specified	[3][6]
Water-Soluble Cy5 Azide	Water, DMSO, DMF	Soluble	Not specified	[7]

## Stability Data and Recommendations

Organic azides, including **CY5-N3**, are energetic compounds that require careful handling and storage to prevent degradation and ensure safety.[8][9] The stability of **CY5-N3** is influenced by factors such as temperature, light exposure, and the chemical environment.

Parameter	Recommendation/Data	Rationale/Reference
Storage (Solid)	Store at -20°C in the dark.[3][6][10][11]	To prevent thermal and photodegradation.
Storage (In Solution)	Store at -80°C for up to 6 months or -20°C for up to 1 month. Protect from light.[5] Aliquoting is recommended to avoid repeated freeze-thaw cycles.[4]	To maintain the stability of the compound in solution.
General Handling	Prepare solutions fresh for best results.[1][2][4]	The compound is unstable in solution over long periods.
Light Sensitivity	Avoid prolonged exposure to light.[4][6][8][12]	Cyanine dyes are susceptible to photobleaching.
pH Sensitivity	Fluorescence is pH-insensitive from pH 4 to pH 10.[7]	The dye can be used in a wide range of biological buffers.
Chemical Incompatibility	Avoid mixing with acids, as this can form highly toxic and explosive hydrazoic acid.[8][13] Do not use halogenated solvents (e.g., dichloromethane, chloroform) as they can form explosive di- and tri-azidomethanes.[8][13] Avoid contact with metals to prevent the formation of unstable metal azides.[8]	To prevent hazardous reactions.

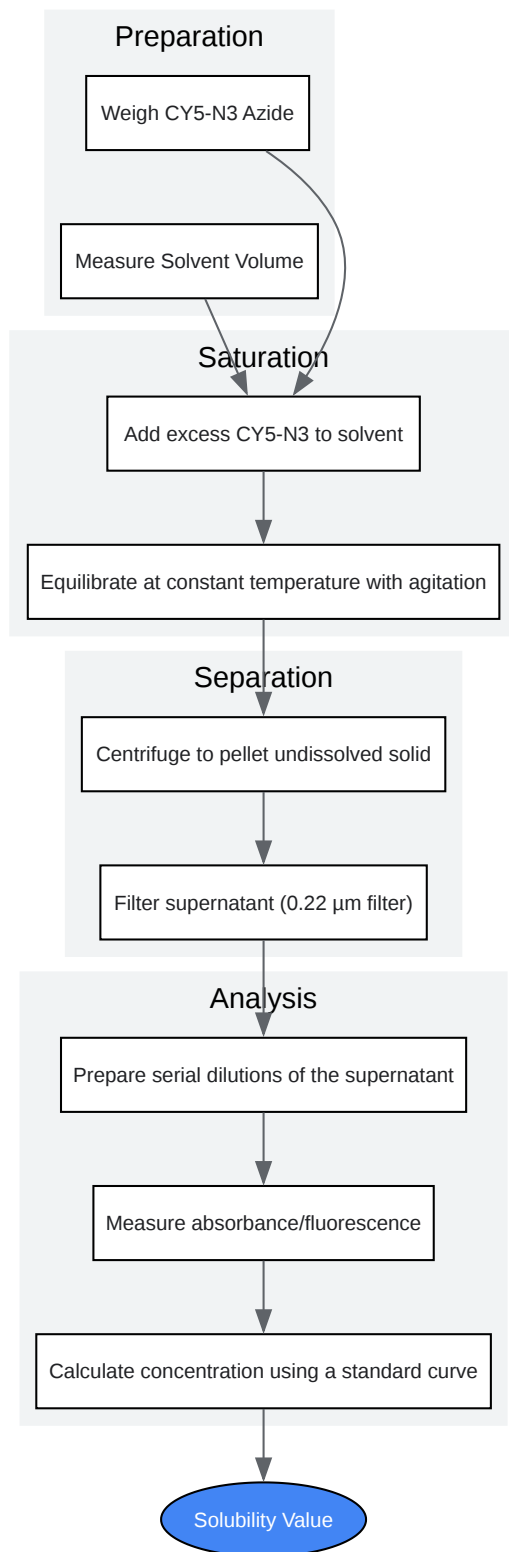
## Experimental Protocols

The following sections provide detailed methodologies for determining the solubility and stability of **CY5-N3** azide. These protocols are illustrative and based on standard laboratory practices, and may require optimization for specific experimental conditions.

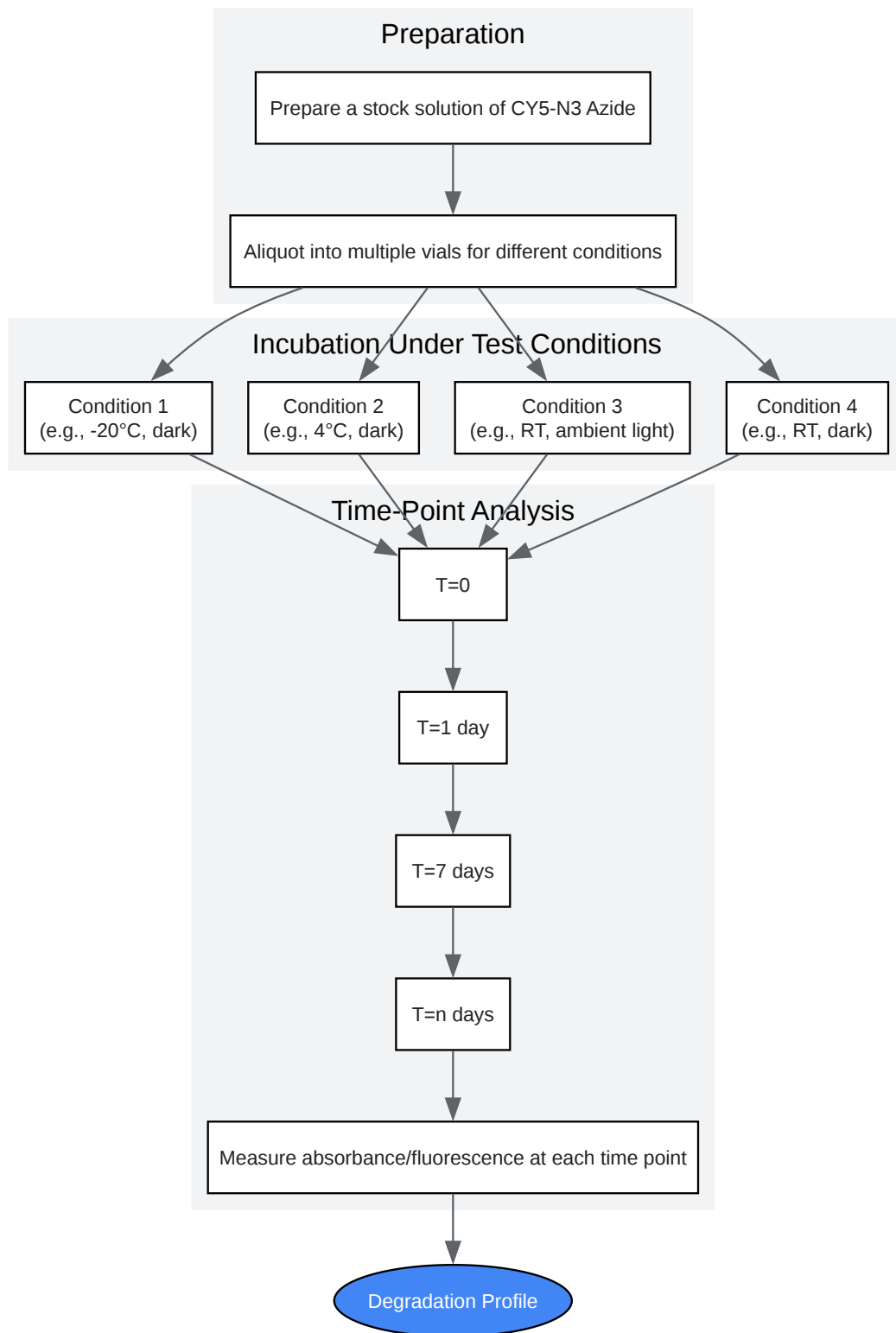
## Protocol for Determining Solubility

This protocol outlines a method to determine the solubility of **CY5-N3** azide in a specific solvent by creating a saturated solution and measuring the concentration of the dissolved compound.

## Experimental Workflow for Solubility Determination



## Experimental Workflow for Stability Assessment

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